

Solubility and Stability of Metolcarb-d3 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Metolcarb-d3

Cat. No.: B12414777

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **Metolcarb-d3** in various organic solvents. The information compiled herein is essential for the accurate preparation of stock solutions, analytical standards, and formulations in research, development, and quality control settings. As **Metolcarb-d3** is an isotopically labeled analog of Metolcarb, its solubility and stability characteristics are considered analogous to the unlabeled compound. Therefore, data for Metolcarb is presented as a reliable surrogate for **Metolcarb-d3**.

Core Topic: Solubility and Stability

Metolcarb is a carbamate insecticide characterized as a colorless crystalline solid.^[1] Its solubility is a critical parameter for its application and analysis, with a general preference for polar organic solvents over non-polar ones.^{[1][2][3][4]} The stability of Metolcarb, like other carbamate esters, is influenced by the chemical environment, particularly pH, and the presence of strong acids, bases, or reducing agents.

Quantitative Solubility Data

The solubility of Metolcarb in a range of organic solvents is summarized in the table below. This data has been compiled from various technical sources to provide a comparative overview.

Organic Solvent	Chemical Class	Solubility	Temperature (°C)
Cyclohexanone	Ketone	790 g/kg	30
Methanol	Alcohol	880 g/kg	Room Temperature
Acetone	Ketone	Soluble	Not Specified
Ethanol	Alcohol	Soluble	Not Specified
Chloroform	Halogenated Alkane	Soluble	Not Specified
Acetonitrile	Nitrile	Soluble	Not Specified
Xylene	Aromatic Hydrocarbon	100 g/kg	30
Benzene	Aromatic Hydrocarbon	Slightly Soluble	Not Specified
Toluene	Aromatic Hydrocarbon	Slightly Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Slightly Soluble	Not Specified

Note: The term "Soluble" indicates that the source material described the substance as such without providing specific quantitative data. The physicochemical properties of **Metolcarb-d3** are expected to be nearly identical to Metolcarb.

Stability Profile

Metolcarb is susceptible to degradation under certain conditions. As a carbamate ester, it is prone to hydrolysis, a process that can be accelerated by the presence of alkaline substances. It is incompatible with strong acids, bases, and strong reducing agents. For optimal stability, solutions of **Metolcarb-d3** should be stored in a cool, dark place, and in tightly sealed containers to prevent solvent evaporation and exposure to moisture. Long-term storage stability is enhanced in acidic or neutral solutions compared to alkaline conditions.

Condition	Effect on Stability
Alkaline pH	Prone to decomposition/hydrolysis.
Acidic/Neutral pH	Generally more stable.
Strong Acids/Bases	Incompatible; can cause degradation.
Strong Reducing Agents	Incompatible.
Elevated Temperature	May accelerate degradation.
Light Exposure	Potential for photodegradation (though specific data is limited).

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **Metolcarb-d3** are not readily available in the public domain. However, standardized methods for pesticides and analytical standards can be adapted.

Protocol for Solubility Determination (Shake-Flask Method)

This method is suitable for determining the solubility of a compound in a specific solvent.

- **Preparation:** Add an excess amount of **Metolcarb-d3** to a known volume of the organic solvent in a flask with a screw cap.
- **Equilibration:** Agitate the flask at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A mechanical shaker or magnetic stirrer can be used.
- **Phase Separation:** Allow the solution to stand undisturbed at the same constant temperature until the undissolved solid has settled. Centrifugation can be used to facilitate this process.
- **Sampling:** Carefully withdraw an aliquot of the clear supernatant.

- **Analysis:** Analyze the concentration of **Metolcarb-d3** in the aliquot using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Mass Spectrometry).
- **Calculation:** The solubility is expressed as the mass of the solute per unit volume of the solvent (e.g., mg/mL or g/L).

Protocol for Stability Assessment (Long-Term Study)

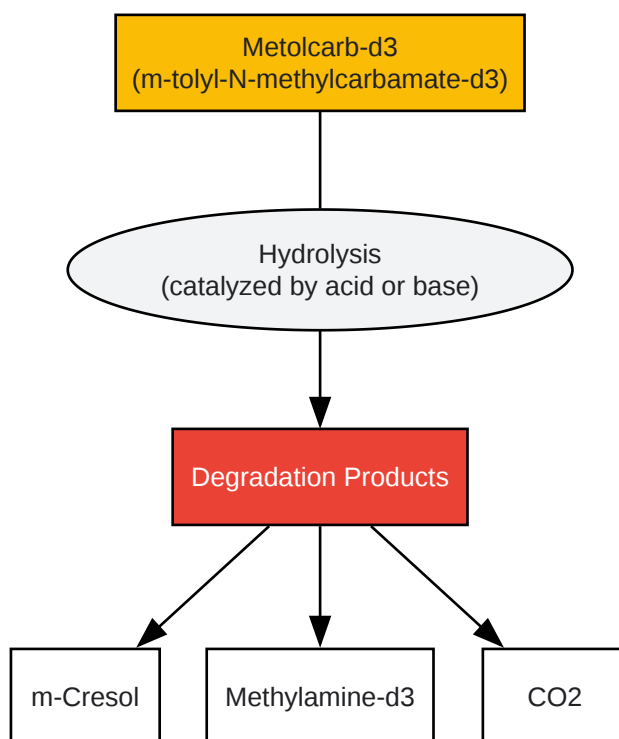
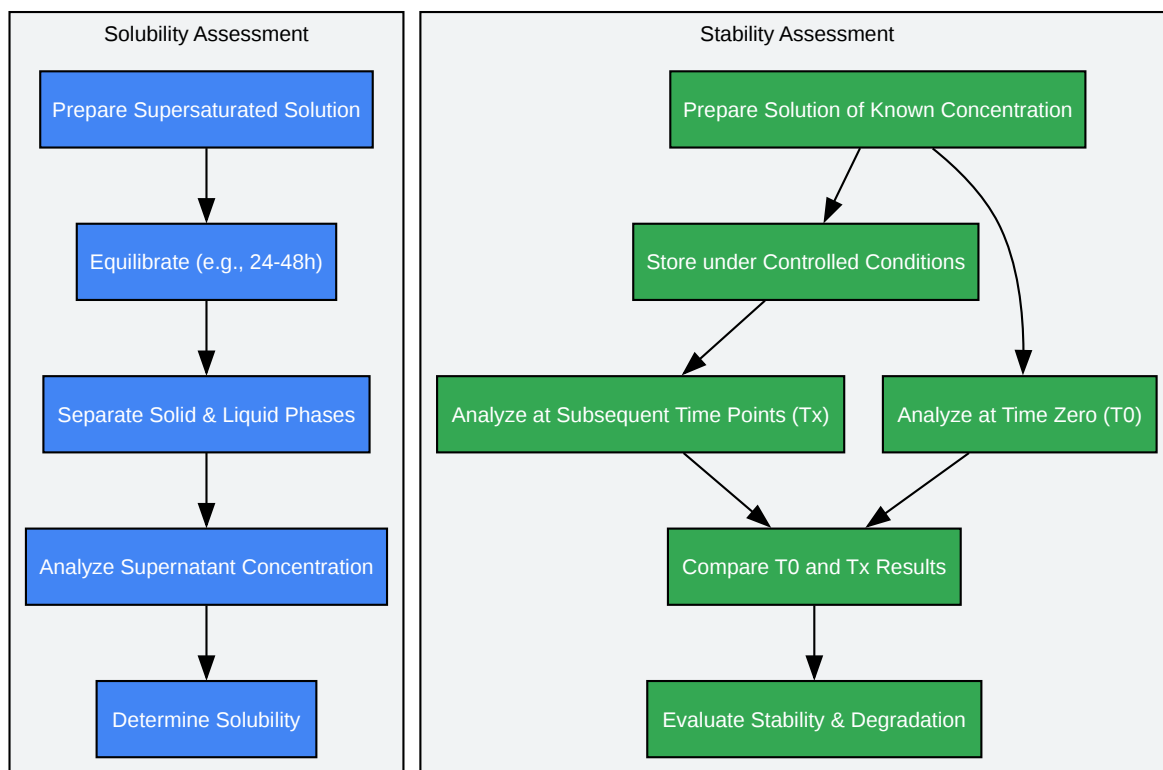
This protocol outlines a general procedure for evaluating the stability of **Metolcarb-d3** in an organic solvent over time.

- **Solution Preparation:** Prepare a stock solution of **Metolcarb-d3** in the desired organic solvent at a known concentration.
- **Storage:** Aliquot the solution into several vials, seal them tightly, and store them under controlled conditions (e.g., specified temperature and light conditions).
- **Initial Analysis (Time Zero):** Immediately after preparation, analyze an aliquot of the solution to determine the initial concentration and purity. This serves as the baseline.
- **Time-Point Analysis:** At predefined intervals (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve a vial from storage and analyze its contents for the concentration of **Metolcarb-d3** and the presence of any degradation products.
- **Analytical Method:** A stability-indicating analytical method, typically HPLC, should be used. This method must be able to separate the parent compound from any potential degradation products.
- **Data Evaluation:** Compare the results at each time point to the initial analysis. A significant decrease in the concentration of **Metolcarb-d3** or the appearance of degradation product peaks indicates instability under the tested storage conditions.

Visualizations

Experimental Workflow for Solubility and Stability Testing

The following diagram illustrates a logical workflow for assessing the solubility and stability of a chemical compound like **Metolcarb-d3**.



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